

4-MMA-NBOMe: A Technical Overview of a Novel Psychoactive Substance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Mma-nbome

Cat. No.: B15293131

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Introduction

4-methoxy-N-methyl-N-(2-methoxybenzyl)-amphetamine (**4-MMA-NBOMe**) is a synthetic compound structurally classified as a phenethylamine and amphetamine derivative.^{[1][2]} As a member of the NBOMe class of psychoactive substances, it is characterized by an N-(2-methoxybenzyl) substitution on the amine group of the amphetamine backbone. This technical guide provides a comprehensive summary of the currently available scientific information on **4-MMA-NBOMe**, with a focus on its chemical identity and analytical characterization. It is important to note that the physiological and toxicological properties of this compound are largely unknown, and it is primarily available as an analytical reference standard for research and forensic applications.^{[1][2]}

Chemical and Physical Data

The fundamental chemical and physical properties of **4-MMA-NBOMe** are summarized in the table below. This information is crucial for the accurate identification and handling of the compound in a laboratory setting.

Identifier	Value	Reference
CAS Number	2703178-01-0	[1][2][3]
Molecular Formula	C19H25NO (Free Base)	[4]
C19H25NO • HCl (Hydrochloride)	[1][2]	
Molecular Weight	283.4 g/mol (Free Base)	[4]
319.9 g/mol (Hydrochloride)	[1][2]	
Formal Name	N-[(2-methoxyphenyl)methyl]- N,α,4-trimethyl- benzeneethanamine, monohydrochloride	[1]
Synonyms	N-(ortho-methoxybenzyl)-4- Methylmethamphetamine	[1][2]
Purity	≥98%	[1]
Formulation	Crystalline solid	[1]

Solubility Data

The solubility of **4-MMA-NBOMe** hydrochloride in various solvents has been reported, providing essential information for the preparation of stock solutions for in vitro and in vivo studies.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	30 mg/mL	[1][2]
Dimethyl sulfoxide (DMSO)	30 mg/mL	[1][2]
Ethanol	20 mg/mL	[1][2]
Methanol	1 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]

Experimental Protocols

Detailed experimental protocols for the biological activity of **4-MMA-NBOMe** are not available in published scientific literature. The primary research conducted on this compound has focused on its analytical characterization. The methodologies employed in the seminal study by Westphal et al. (2016) for the identification and structural elucidation of **4-MMA-NBOMe** are summarized below.

Analytical Characterization

The analytical characterization of **4-MMA-NBOMe** was first described in a 2016 publication in Drug Testing and Analysis. The study utilized a combination of mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy to definitively identify the compound.

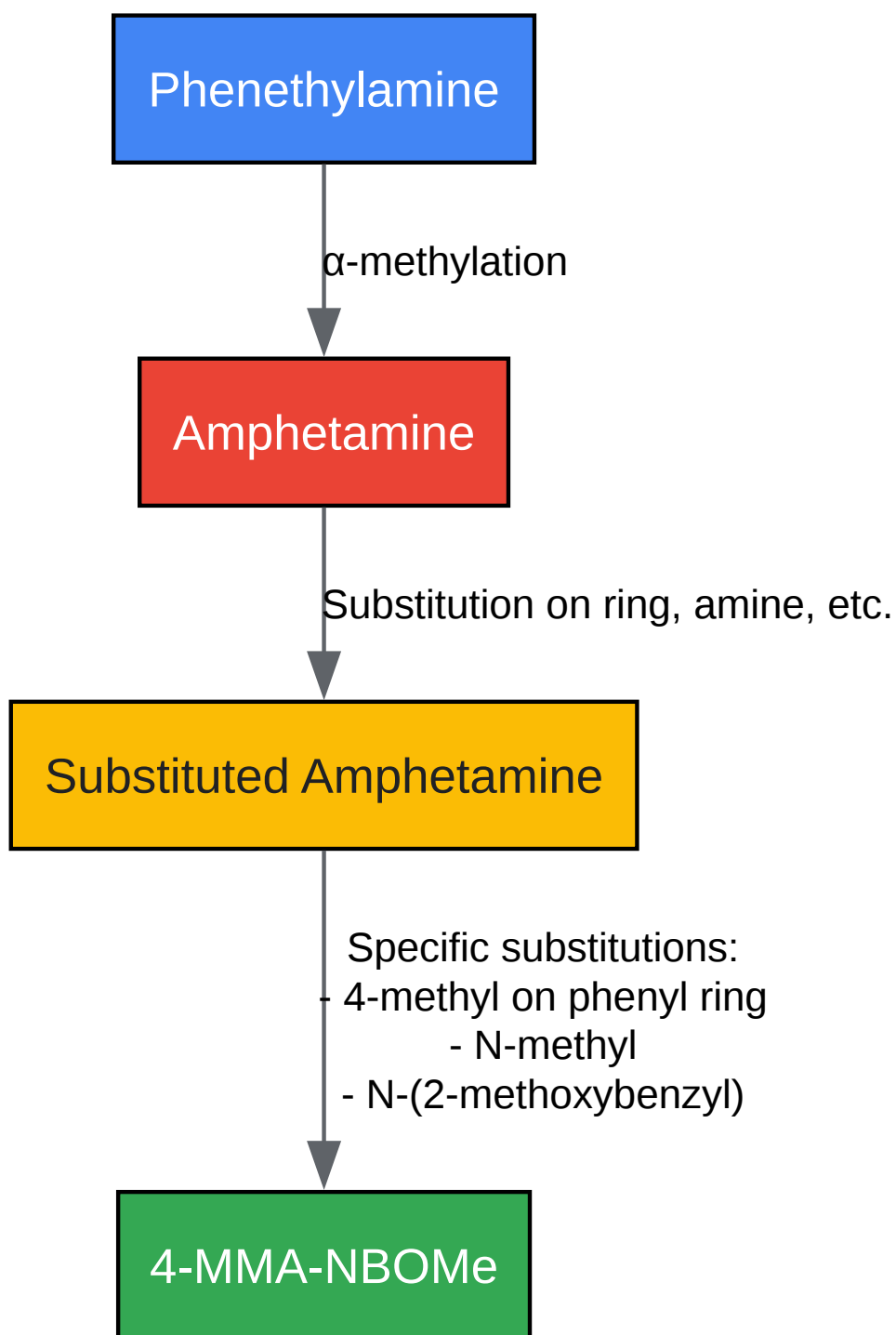
Note: The full, detailed experimental parameters are contained within the cited publication. Researchers should refer to the original article for specific instrument settings and analytical conditions.

Biological Activity and Signaling Pathways

There is currently no published research detailing the pharmacological, physiological, or toxicological properties of **4-MMA-NBOMe**. As such, information regarding its mechanism of action, potential signaling pathways, and biological effects in living organisms is not available. Compounds of the NBOMe class are generally known to be potent agonists of the serotonin 5-HT_{2A} receptor. However, the specific receptor binding affinity and functional activity of **4-MMA-NBOMe** have not been reported.

Structural Classification

To visualize the chemical relationships of **4-MMA-NBOMe**, the following diagram illustrates its classification as a substituted amphetamine.



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Structural hierarchy of **4-MMA-NBOMe**.

Conclusion

4-MMA-NBOMe is a novel psychoactive substance for which there is a significant lack of pharmacological and toxicological data. The available information is limited to its chemical identity and analytical characterization. This technical guide serves to summarize the existing knowledge for the scientific community. Further research is imperative to understand the biological effects and potential risks associated with this compound. Professionals in drug development and related fields should exercise caution and rely on the established analytical data for its identification.

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- To cite this document: BenchChem. [4-MMA-NBOMe: A Technical Overview of a Novel Psychoactive Substance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15293131#4-mma-nbome-cas-number-and-molecular-formula]

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